

Operational Guide: Disposal & Handling of 5-Bromo-4-iodopyridin-3-amine

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Compound of Interest

Compound Name: 5-broMo-4-iodopyridin-3-aMine

CAS No.: 1805270-42-1

Cat. No.: B3048739

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Part 1: Executive Safety Summary

Immediate Action Required: Treat this substance as a Halogenated Toxic Organic. It poses risks of acute toxicity (oral), severe eye damage, and respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Parameter	Critical Data
CAS Number	1805270-42-1
Signal Word	DANGER (Due to Eye Damage) / WARNING (Acute Tox)
GHS Classification	Acute Tox. 4 (Oral), Skin Irrit. 2, Eye Dam. 1, STOT SE 3
Physical State	Solid (Light-sensitive)
Storage	4°C, Protect from light, Inert atmosphere
Waste Stream	Halogenated Organic Waste (Do NOT mix with non-halogenated solvents)

Part 2: Chemical Profile & Hazard Identification

As a Senior Application Scientist, I emphasize that the primary operational risk with **5-bromo-4-iodopyridin-3-amine** lies in its dual-halogenated heterocyclic structure. The presence of both bromine and iodine atoms necessitates strict segregation from general organic waste to prevent downstream incinerator corrosion and regulatory non-compliance.

GHS Hazard Statements[5][6][7][8]

- H302: Harmful if swallowed.[1][2][3]
- H315: Causes skin irritation.[3]
- H318: Causes serious eye damage.[2][3]
- H335: May cause respiratory irritation.[1][2][3]

Molecular Stability & Reactivity

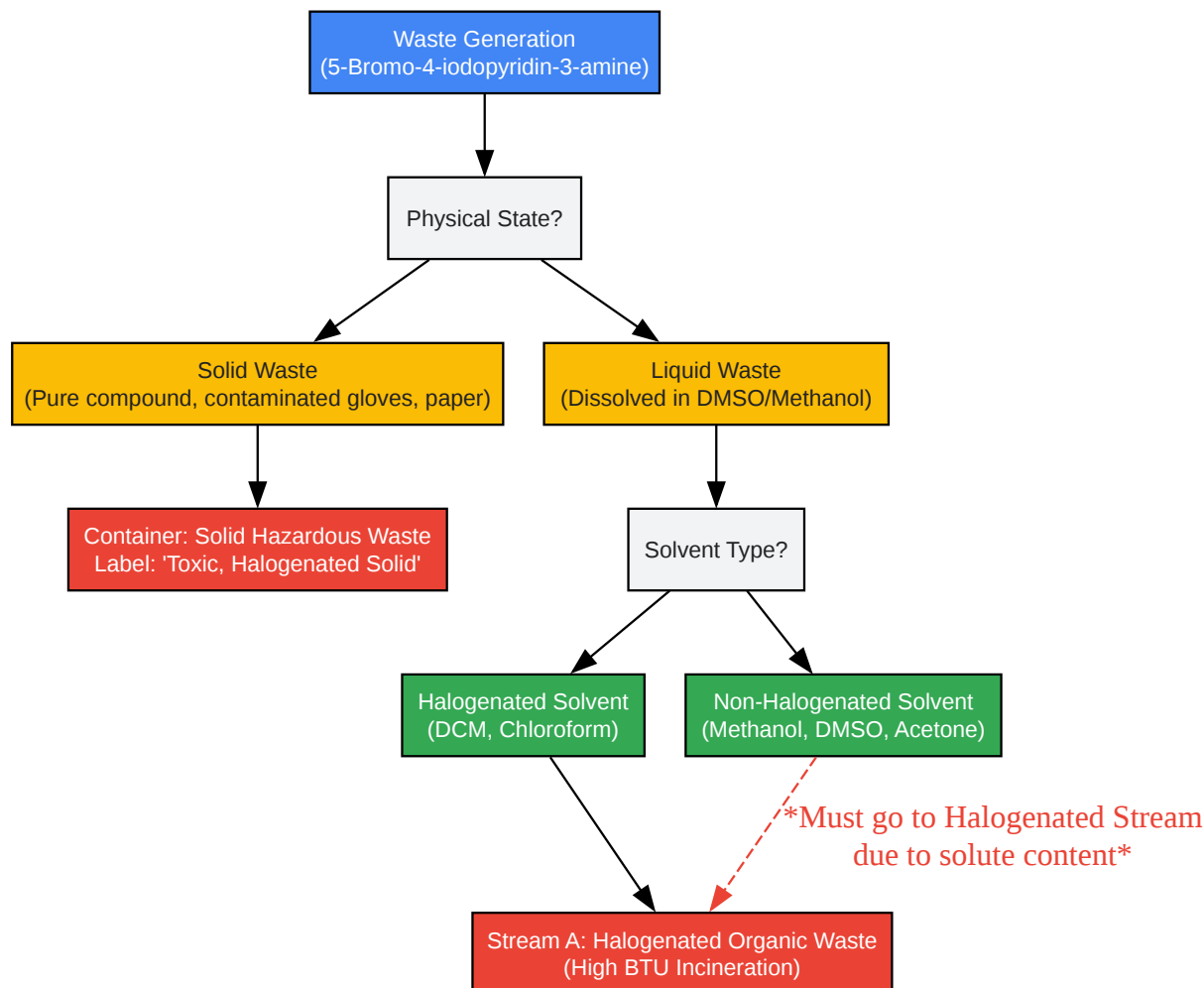
- Light Sensitivity: The carbon-iodine bond is photolabile. Degradation products may include free iodine (), which is corrosive and toxic.
- Incompatibility: Reacts violently with strong oxidizing agents. Incompatible with strong acids and acid chlorides.

Part 3: Waste Characterization & Segregation Protocol

Proper segregation is the single most critical step in chemical disposal. You must classify this waste as Halogenated due to the Br and I substituents.

Segregation Logic Diagram

The following decision tree illustrates the required workflow for segregating this specific compound.



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Figure 1: Segregation logic ensuring all traces of the compound enter the Halogenated Waste Stream, regardless of the solvent used.

Part 4: Step-by-Step Disposal Procedures

A. Solid Waste Disposal (Pure Substance)

Objective: Safe containment for high-temperature incineration.

- Containment: Transfer any expired or unused solid **5-bromo-4-iodopyridin-3-amine** into a screw-cap glass vial.

- Secondary Packaging: Place the vial into a clear, sealable polyethylene bag (4 mil thickness recommended).
- Labeling: Affix a hazardous waste tag.
 - Constituents: **"5-Bromo-4-iodopyridin-3-amine"** (Do not use abbreviations).[\[4\]](#)[\[5\]](#)[\[6\]](#)
 - Hazards: Check "Toxic" and "Irritant".
- Disposal Bin: Deposit into the Solid Hazardous Waste drum.

B. Liquid Waste Disposal (Reaction Mixtures/Stock Solutions)

Objective: Prevent contamination of non-halogenated streams.

- Solvent Compatibility: If the compound is dissolved in a non-halogenated solvent (e.g., DMSO, Methanol), the presence of Br/I atoms reclassifies the entire mixture as Halogenated Waste.
- Collection: Pour into the carboy designated for Halogenated Organic Solvents.
 - Note: Never pour into the "Non-Halogenated" carboy. Even trace halogens can damage incinerator scrubbers designed for non-halogenated waste.
- Rinsing: Triple rinse the original container with a minimal amount of acetone. Add rinsate to the Halogenated carboy.

C. Contaminated Debris (Gloves, Weigh Boats)

- Collect all disposable items (nitrile gloves, weigh boats, pipette tips) that contacted the chemical.
- Place in a dedicated "Chemically Contaminated Debris" bucket (usually a yellow or white pail with a lid).
- Do NOT throw in regular trash.

Part 5: Emergency Spill Response

Scenario: Spillage of 500 mg solid powder on the benchtop.

- Evacuate & Ventilate: Clear the immediate area.^[7] Ensure fume hood is active.
- PPE Upgrade: Wear double nitrile gloves, safety goggles, and a lab coat. If dust is airborne, use an N95 or P100 respirator.
- Containment: Cover the spill with a damp paper towel to prevent dust dispersion.
- Cleanup:
 - Wipe up the solid using the damp towel.
 - Clean the surface with a soap/water solution, followed by an acetone wipe.
- Disposal: Place all cleanup materials into the Solid Hazardous Waste bag.

Part 6: Regulatory Compliance

Adherence to these codes ensures compliance with EPA (USA) and local environmental agencies.

Regulation	Classification/Code	Notes
EPA Waste Code	Not Listed (P/U)	Classify as hazardous based on toxicity/reactivity characteristics.
DOT Shipping	N/A (Small Qty)	Not regulated as Dangerous Goods in small research quantities, but treat as Toxic.
TSCA Status	Research Use Only	Ensure use is strictly limited to R&D purposes.

References

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- To cite this document: BenchChem. [Operational Guide: Disposal & Handling of 5-Bromo-4-iodopyridin-3-amine]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3048739/docs#operational-guide-disposal-handling-of-5-bromo-4-iodopyridin-3-amine>]

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